

# molecular weight and formula of (S)-1-Boc-2-(hydroxymethyl)piperidine

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## Compound of Interest

Compound Name: (S)-1-Boc-2-(Hydroxymethyl)piperidine

Cat. No.: B158072

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## Technical Guide: (S)-1-Boc-2-(hydroxymethyl)piperidine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **(S)-1-Boc-2-(hydroxymethyl)piperidine**, a key chiral intermediate in synthetic organic chemistry and pharmaceutical development. Below, you will find its core physicochemical properties, a summary of its applications, and a generalized synthetic workflow.

## Physicochemical Properties

**(S)-1-Boc-2-(hydroxymethyl)piperidine**, also known as tert-butyl (S)-2-(hydroxymethyl)piperidine-1-carboxylate, is a stable piperidine derivative. The presence of the tert-butoxycarbonyl (Boc) protecting group enhances its utility in multi-step syntheses.

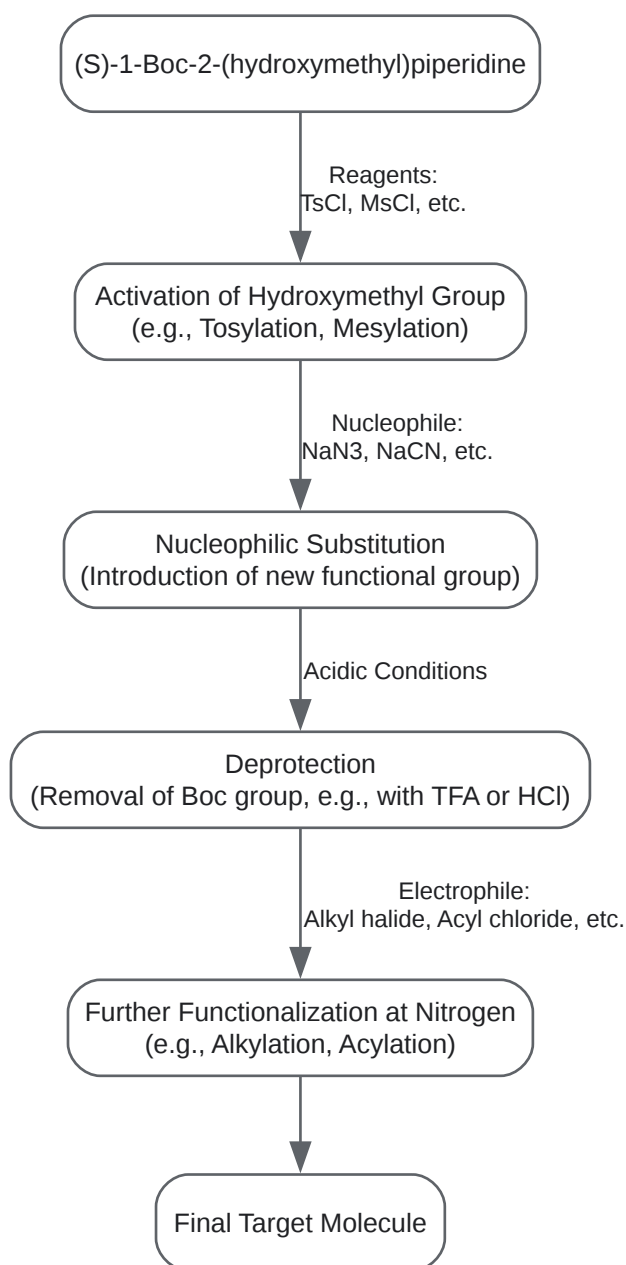
Property	Value
Molecular Formula	C H NO
Molecular Weight	215.29 g/mol <a href="#">[1]</a> <a href="#">[2]</a>
Appearance	Off-white to white solid powder <a href="#">[1]</a> <a href="#">[2]</a>
CAS Number	157634-00-9 <a href="#">[1]</a>

## Applications in Synthesis

**(S)-1-Boc-2-(hydroxymethyl)piperidine** is a valuable building block for the synthesis of more complex molecules. Its primary applications are in the development of pharmaceutical agents and agrochemicals.[\[1\]](#) The chiral nature of this compound makes it particularly useful for the stereoselective synthesis of bioactive molecules. It serves as a crucial intermediate in the creation of various piperidine derivatives, which are known to exhibit a wide range of biological activities.[\[1\]](#)[\[2\]](#)

## Generalized Synthetic Workflow

The synthesis of molecules using **(S)-1-Boc-2-(hydroxymethyl)piperidine** as a starting material or intermediate typically follows a series of well-defined steps. The workflow below illustrates a general pathway where the hydroxymethyl group is modified, and the Boc protecting group is subsequently removed to allow for further functionalization of the piperidine ring.



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A generalized synthetic workflow utilizing **(S)-1-Boc-2-(hydroxymethyl)piperidine**.

This diagram outlines a common synthetic strategy. The specific reagents and conditions for each step would be determined by the desired final product. The activation of the primary alcohol allows for its conversion into a good leaving group, facilitating nucleophilic substitution. Once the desired modification at the 2-position is achieved, the Boc group can be removed under acidic conditions to liberate the secondary amine, which can then undergo a variety of subsequent reactions.

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## References

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- 2. chemimpex.com [chemimpex.com]
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